

Application Notes and Protocols: (S)-2-Aminobutanamide Hydrochloride as a Biochemical Reagent

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Compound of Interest

Compound Name: 4-Aminobutanamide hydrochloride

Cat. No.: B020151

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Introduction

(S)-2-Aminobutanamide hydrochloride is a chiral building block of significant interest in the pharmaceutical industry.[1][2] As a white to off-white crystalline powder, this compound is primarily utilized as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), most notably the anti-epileptic drug Levetiracetam.[1][3] Its stereospecific configuration is crucial for the biological activity of the final drug product. These application notes provide an overview of its primary application, relevant data, and detailed protocols for its synthesis and use in the production of Levetiracetam.

Physicochemical Properties and Specifications

(S)-2-Aminobutanamide hydrochloride is characterized by the following properties:

| Property | Value | Reference |
|-------------------|---|-----------|
| CAS Number | 7682-20-4 | [4] |
| Molecular Formula | C ₄ H ₁₁ ClN ₂ O | [4] |
| Molecular Weight | 138.6 g/mol | [4] |
| Appearance | White to off-white crystalline powder | [2][4] |
| Melting Point | 259-263 °C | [4] |
| Optical Rotation | [α] _D ²² +24° (c=1 in H ₂ O) | [5] |
| Purity | ≥98% | [2] |
| Solubility | Soluble in water | [6] |

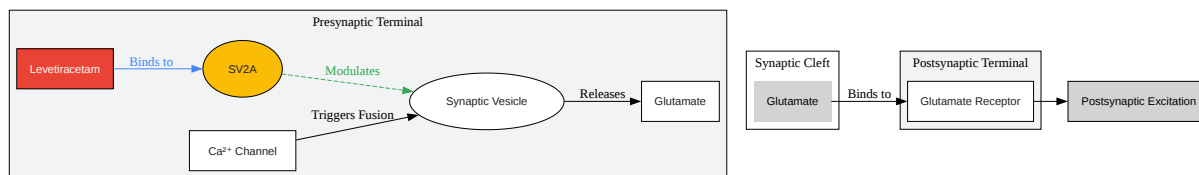
Key Application: Chiral Intermediate in the Synthesis of Levetiracetam

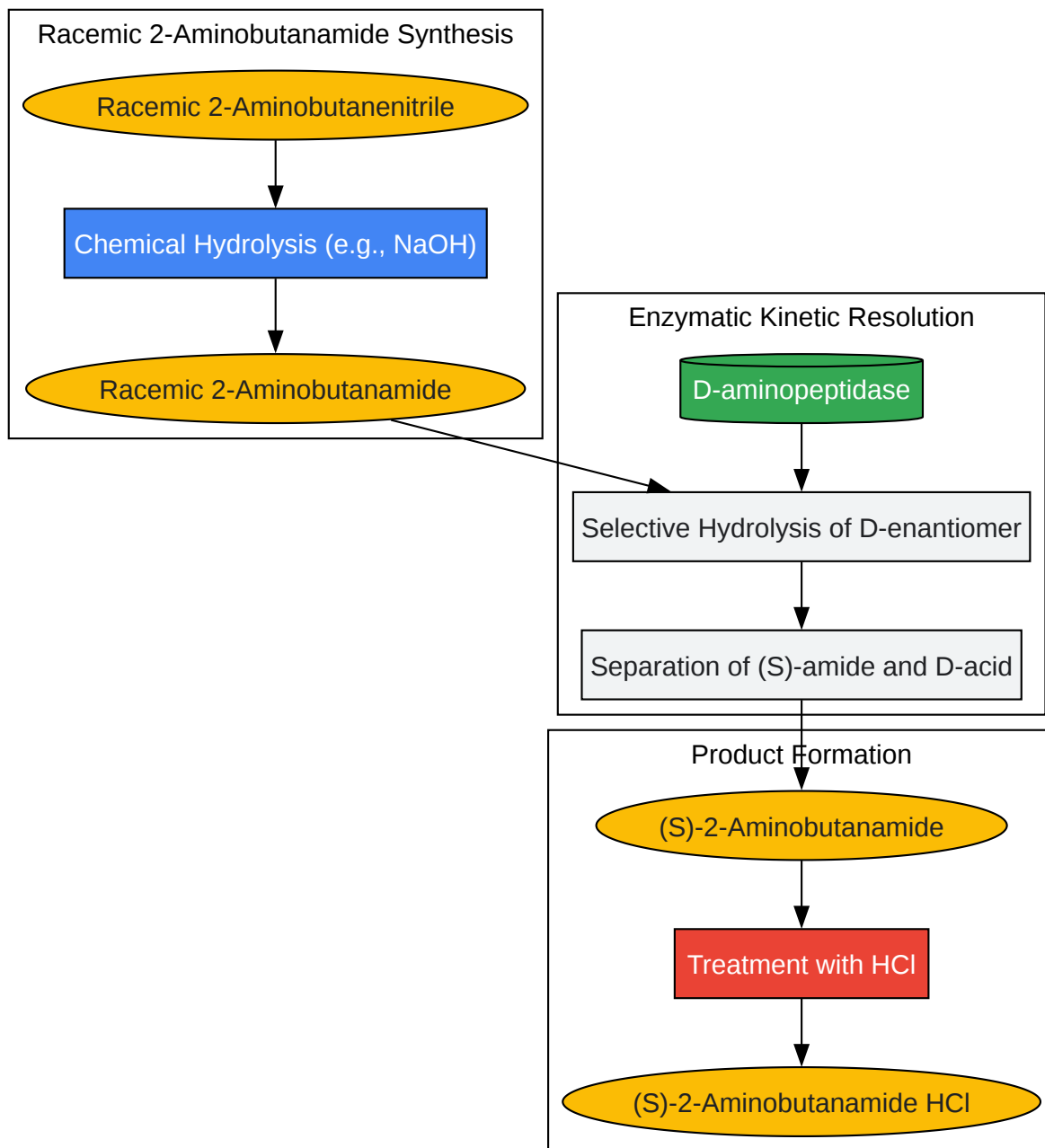
The principal application of (S)-2-Aminobutanamide hydrochloride is as a chiral precursor in the industrial synthesis of Levetiracetam, a second-generation anti-epileptic drug.[3][7]

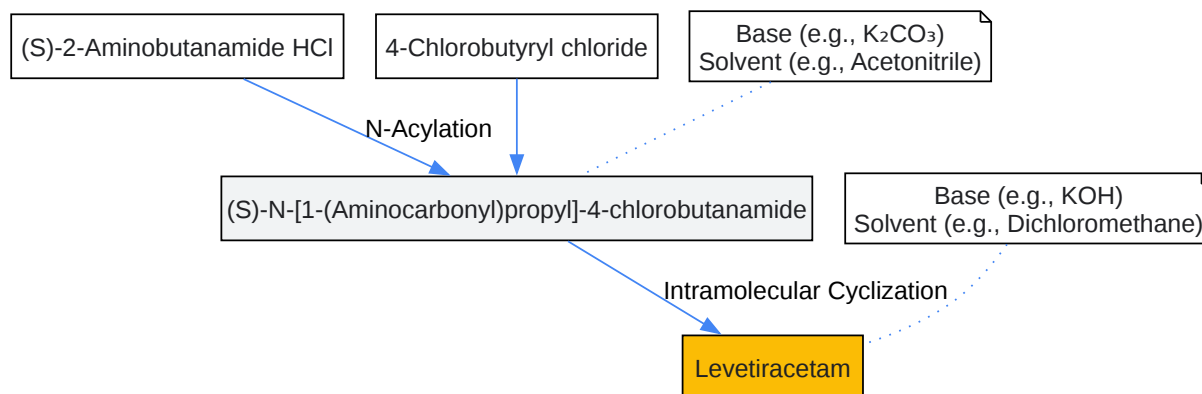
Levetiracetam is used for the treatment of partial-onset, myoclonic, and tonic-clonic seizures.[8][9] The (S)-enantiomer of 2-aminobutanamide is essential, as the stereochemistry at this position is critical for the therapeutic activity of Levetiracetam.[3]

Mechanism of Action of Levetiracetam

While (S)-2-Aminobutanamide hydrochloride itself is not known to be pharmacologically active, the final product, Levetiracetam, has a unique mechanism of action. It binds to the synaptic vesicle glycoprotein 2A (SV2A), a protein involved in the regulation of neurotransmitter release.[8][10][11] By modulating the function of SV2A, Levetiracetam is thought to reduce neuronal hyperexcitability and prevent the propagation of seizure activity.[10][12]







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